

2-Bromoacetic Acid: Technical Safety & Handling Guide[1]

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Compound of Interest

Compound Name: 2-bromoacetic acid

Cat. No.: B12059701

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Executive Summary & Chemical Profile

2-Bromoacetic acid (BAA) is a highly reactive alkylating agent and corrosive organic acid used extensively in chemical synthesis and proteomics.[1] Unlike simple mineral acids, BAA poses a dual threat: immediate corrosive tissue destruction ($\text{pH} < 2$) and delayed systemic toxicity via irreversible alkylation of cellular thiols.

This guide moves beyond standard SDS recommendations, providing a field-proven protocol for safe handling, specific neutralization strategies that address its alkylating potential, and emergency response workflows designed to mitigate permanent injury.

Physical & Chemical Properties Table

Property	Value	Relevance to Safety
CAS Number	79-08-3	Unique identifier for inventory/waste.[1]
Physical State	Solid (Crystalline)	Hygroscopic; absorbs moisture to form corrosive syrup.[1]
Melting Point	49–50 °C	Easily liquefies in warm labs; creates high-concentration spills.[1]
Boiling Point	208 °C	Low vapor pressure, but dust/aerosols are highly toxic. [1]
pKa	2.69	Stronger acid than acetic acid (pKa 4.76); severe burn risk.[1]
Solubility	High (Water, Ethanol)	Rapidly penetrates skin and mucous membranes.[1]

Toxicological Mechanism: The "Dual-Threat"

To understand the handling requirements, one must understand the molecular pathology. BAA is not merely a proton donor; it is a potent electrophile.[1]

Mechanism of Action

- Corrosive Phase: Upon contact, the carboxylic acid moiety donates protons (), causing immediate coagulative necrosis of the epidermis and corneal epithelium.
- Alkylation Phase (Systemic): The bromine atom is a good leaving group.[1] BAA penetrates the compromised skin barrier and enters the systemic circulation, where it undergoes nucleophilic substitution () with sulfhydryl (-SH) groups on critical enzymes (e.g., GAPDH, ATPase) and glutathione.

Consequence: This leads to ATP depletion, oxidative stress, and cell death. Inhalation can cause delayed pulmonary edema due to alveolar protein alkylation.[1]

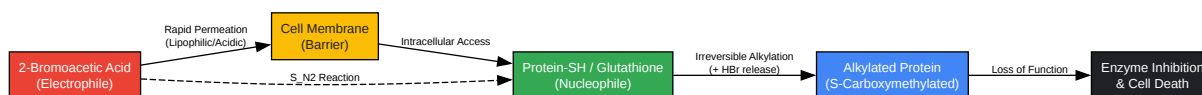


Fig 1. Molecular Mechanism of Bromoacetic Acid Toxicity

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Risk Assessment & Personal Protective Equipment (PPE)

Standard latex gloves provide zero protection against BAA.[1] The compound's lipophilicity allows it to permeate thin rubber in seconds.[1]

Glove Selection Protocol

Critical Rule: Do not rely on "acid-resistant" claims alone.[1] You must select materials resistant to organic alkylating agents.[1]

Glove Material	Breakthrough Time	Recommendation
Latex	< 1 minute	FORBIDDEN. Do not use.[1]
Thin Nitrile (4 mil)	< 5 minutes	Splash Only. Use only if double-gloved and changed immediately upon contact.[1]
Thick Nitrile (8+ mil)	> 30 minutes	Acceptable for solid handling. [1]
Butyl Rubber	> 480 minutes	Recommended for liquid solutions or stock preparation. [1]
Silver Shield (Laminate)	> 480 minutes	Best Practice. Wear as a liner under nitrile gloves for dexterity.[1]

Respiratory & Body Protection[2][3]

- Respiratory: Handling solid BAA requires a fume hood.[1] If generating dust outside a hood (not recommended), a full-face respirator with P100 (HEPA) + Organic Vapor cartridges is mandatory.[1]
- Body: Tyvek lab coat or chemical-resistant apron.[1] Standard cotton coats absorb the acid, holding it against the skin.

Handling & Experimental Protocols

Weighing and Transfer

- Hygroscopic Risk: BAA absorbs water rapidly.[1] Weigh quickly to prevent the solid from turning into a sticky, corrosive sludge on the balance.
- Tooling: Use glass or stainless steel spatulas.[1] Avoid plastics that may degrade or absorb the chemical.[1]
- Technique: Always weigh inside a fume hood. If the balance is outside, tare a closed vessel, add BAA in the hood, close it, and then weigh.

Reaction Setup

- Exotherm Warning: Reactions with strong bases (e.g., NaOH, KOH) are highly exothermic. Add BAA slowly to basic solutions to prevent boiling and splashing.[\[1\]](#)
- Incompatibility: Avoid contact with strong oxidizers and active metals (Li, Na, K) which can cause fire/explosion.

Emergency Response & Spill Neutralization

The "Two-Step" Neutralization Strategy Generic acid neutralization is insufficient because it leaves the alkylating bromide species intact.[\[1\]](#)

Spill Cleanup Workflow

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Don Butyl gloves, goggles, and face shield.[\[1\]](#)
- Step 1 - Acid Neutralization: Gently cover the spill with Sodium Bicarbonate () or Soda Ash.[\[1\]](#)
 - Observation: Wait for bubbling (evolution) to cease.[\[1\]](#)
- Step 2 - Quench Alkylation (The Expert Step): Apply a solution of Sodium Thiosulfate ().[\[1\]](#)
 - Reasoning: Thiosulfate acts as a "sacrificial nucleophile," reacting with any remaining BAA to form a non-toxic thiosulfate ester, effectively destroying its alkylating power.
- Disposal: Collect the slurry into a hazardous waste container labeled "Halogenated Organic Acid."

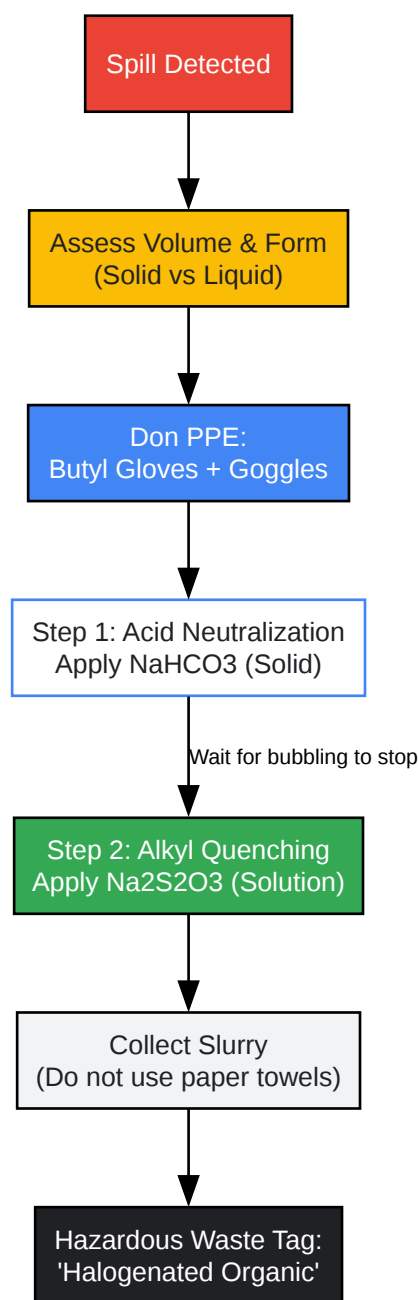


Fig 2. Two-Step Spill Neutralization Protocol

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First Aid (Self-Validating Protocol)

- Skin Contact:
 - Immediate: Flush with water for 15 minutes minimum. Time it. 5 minutes is insufficient for deep-penetrating alkylators.[1]

- Do Not Neutralize on Skin: Never put baking soda or vinegar on a skin burn; the heat of reaction will worsen the injury.[1]
- Diphoterine: If available, Diphoterine® is superior to water as it actively chelates the chemical, but water must be used immediately if Diphoterine is not within arm's reach.
- Eye Contact: Irrigate for 15-30 minutes.[1] Hold eyelids open. Immediate ophthalmology consult is required due to risk of corneal opacity.[1]

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